

3',4'-Dichlorocyclohexanecarboxanilide proper disposal procedures

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Compound of Interest

Compound Name:	3',4'- Dichlorocyclohexanecarboxanilide
CAS No.:	15907-85-4
Cat. No.:	B1295400

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Executive Summary: Immediate Action Directives

3',4'-Dichlorocyclohexanecarboxanilide (CAS 15907-85-4) is a halogenated organic amide. [1][2] Upon environmental release or metabolic breakdown, it hydrolyzes to release 3,4-dichloroaniline, a severe aquatic toxin and methemoglobinemia-inducing agent.[1]

- Disposal Class: Halogenated Organic Waste (RCRA Hazardous).[1]
- Prohibited: Do NOT dispose of down the drain. Do NOT mix with strong acids or bases (accelerates hydrolysis).[1]
- Destruction Method: High-temperature incineration with acid gas scrubbing.[1]
- Immediate Spill Action: Dampen with PEG-400 or water (if not water-reactive) to prevent dust; sweep into a sealed container.[1] Do not generate dust.[1][3][4][5]

Chemical Hazard Intelligence & Rationale

To handle this compound safely, you must understand the causality of its hazard profile. It is not merely "toxic"; it is a masked toxicophore.[1]

The Mechanism of Toxicity

The molecule consists of a cyclohexane ring attached to a dichloroaniline moiety via an amide bond.

- **Stability:** The amide bond is stable under neutral conditions but susceptible to hydrolysis in acidic or alkaline environments (e.g., wastewater treatment plants).
- **The Toxicophore:** Hydrolysis releases 3,4-Dichloroaniline (3,4-DCA).[1]
 - **Bioaccumulation:**[6] 3,4-DCA is lipophilic (log Kow ~2.[1]7) and bioconcentrates in aquatic organisms.[1]
 - **Acute Toxicity:**[3][7][8] It acts as a blood toxicant, oxidizing hemoglobin to methemoglobin, impairing oxygen transport (cyanosis).
 - **Environmental Fate:**[9] Halogenated anilines are persistent.[1] Standard bacterial digestion in municipal water treatment is often insufficient to degrade the carbon-chlorine bonds, leading to downstream contamination.[1]

Table 1: Physical & Hazard Properties

Property	Data / Characteristic	Operational Implication
CAS Number	15907-85-4	Use for waste manifesting.[1] [4]
Physical State	Solid (Crystalline)	Inhalation of dust is the primary exposure vector.
Flash Point	~217°C (Predicted)	Combustible solid.[1] Keep away from open flames.
Water Solubility	Very Low	Will settle in traps; does not dilute effectively.[1]
Reactivity	Amide Hydrolysis	Incompatible: Strong oxidizers, acids, bases.

Pre-Disposal Stabilization & Handling

Effective disposal begins at the bench.[1] You must stabilize the waste stream before it leaves your control.[1]

Personal Protective Equipment (PPE) Matrix

- Respiratory: If handling powder >10 mg, use a P100 particulate respirator or work strictly within a biosafety cabinet/fume hood.[1]
- Dermal: Double-gloving is required.[1]
 - Inner Layer: Nitrile (4 mil).[1]
 - Outer Layer: Nitrile (minimum 5 mil) or Laminate Film (Silver Shield) if dissolved in organic solvents.[1]
 - Rationale: Halogenated aromatics can permeate standard nitrile over time, especially when solvated in DMSO or Methanol.[1]

Waste Segregation Logic

You must segregate this chemical from "General Organic Waste." [1]

- The "Halogen Rule": Any waste stream containing >1% of this compound must be tagged as "Halogenated Solvent/Organic."^[1]
 - Why? Incinerators require specific injection nozzles and scrubber settings for halogens to capture the generated Hydrogen Chloride (HCl) gas and prevent the formation of Dioxins/Furans.
- Mother Liquors: If the compound is dissolved in a solvent (e.g., reaction filtrate), the entire volume is now Halogenated Waste.

The Disposal Protocol (Step-by-Step)

This protocol ensures compliance with EPA standards (RCRA) and prevents environmental release.^[1]

Scenario A: Solid Waste (Pure Compound or Contaminated Solids)^[1]

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar.^[1] Do not use glass for solids (risk of breakage).^[1]
- Bagging: Place the solid waste (weighing boats, contaminated gloves, pure powder) inside a clear 6-mil polyethylene bag.^[1]
- Sealing: Twist and tape the bag neck (gooseneck seal).^[1] Place the bag inside the HDPE jar.
- Labeling: Apply a hazardous waste label.
 - Constituents: "**3',4'-Dichlorocyclohexanecarboxanilide (Solid)**."^[1]
 - Hazard Checkbox: Toxic, Irritant.^{[1][4][7]}
 - Note: "Contains Halogenated Organics."^{[1][10][11]}

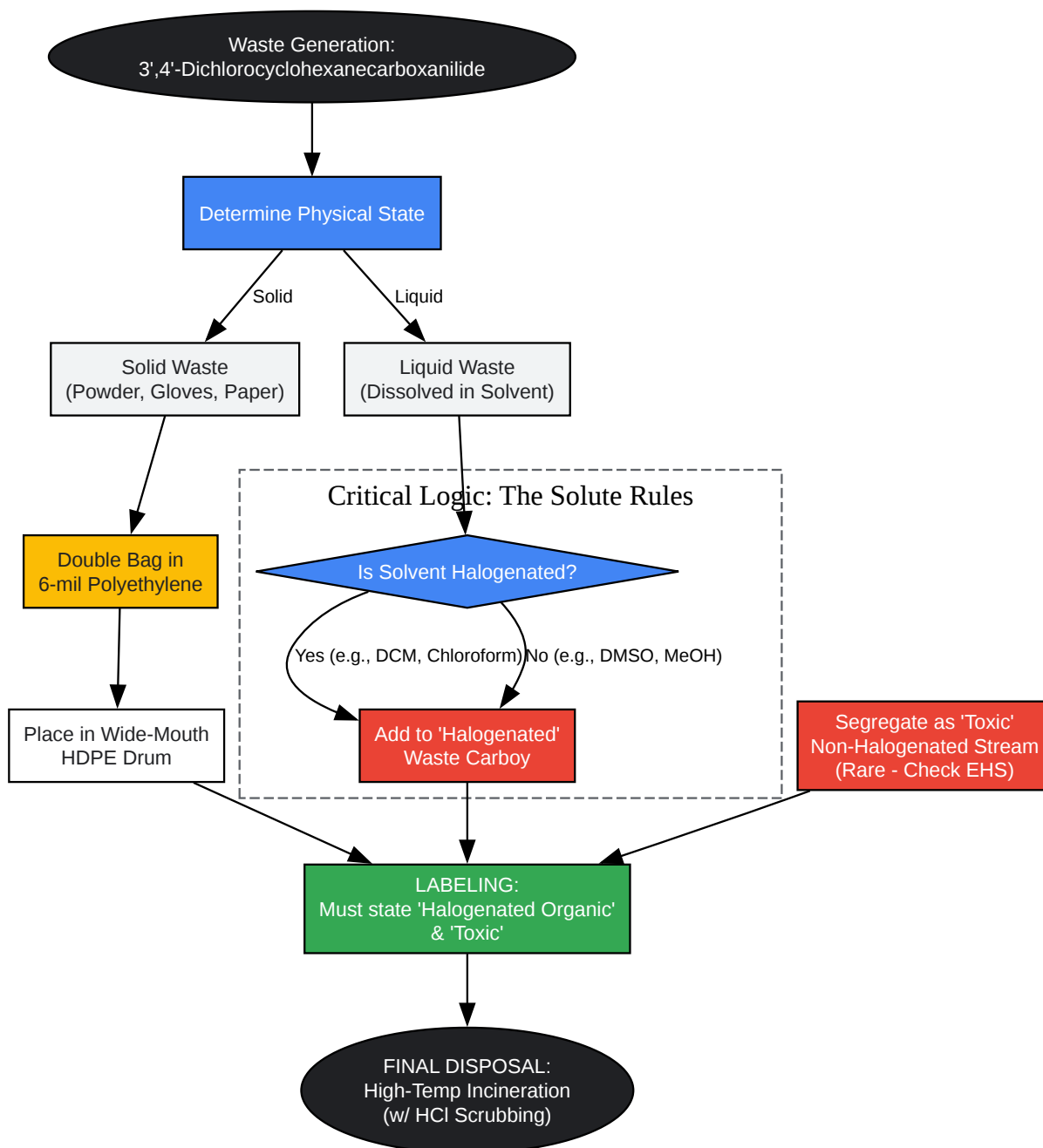
Scenario B: Liquid Waste (Solutions)

- Compatibility Check: Ensure the solvent is compatible with HDPE or Glass.^[1]

- Transfer: Pour into a dedicated "Halogenated Waste" carboy.
 - Critical: Do not fill >90% to allow for thermal expansion.[1]
- pH Check: If the solution is acidic or basic (e.g., from a workup), neutralize to pH 6–8 before adding to the waste drum to prevent amide hydrolysis and gas generation inside the container.

Visualizing the Decision Logic

The following diagram illustrates the critical decision points for disposing of **3',4'-Dichlorocyclohexanecarboxanilide** to ensure it reaches the correct destruction facility.



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Figure 1: Waste stream segregation logic ensuring the compound is routed to an incinerator capable of handling halogenated aromatics.

Emergency Contingencies

Spill Cleanup (Solid)

- Isolate: Evacuate the immediate area (10 ft radius).
- PPE: Don N95/P100 respirator, goggles, and double nitrile gloves.[1]
- Suppression: Gently mist the powder with PEG-400 or water (if compatible with surrounding materials) to suppress dust.[1] Do not dry sweep.
- Collection: Scoop damp material into a glass or HDPE jar.
- Clean: Wipe surface with a soap/water solution.[1] Collect wipes as hazardous waste.[1]

Exposure First Aid

- Inhalation: Move to fresh air immediately. Monitor for signs of cyanosis (blue lips/fingernails) indicating methemoglobinemia.[1]
- Skin Contact: Wash with soap and water for 15 minutes.[1] Do not use ethanol (enhances absorption of anilides).[1]

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